

An In-depth Technical Guide to Isotussilagine

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Compound of Interest

Compound Name: *Isotussilagine*

Cat. No.: *B3431560*

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This technical guide provides a comprehensive overview of **Isotussilagine**, a pyrrolizidine alkaloid of interest for its potential biological activities. This document covers its chemical and physical properties, isolation and synthesis methodologies, and known biological context, presented with detailed experimental protocols and data summaries to support advanced research and development.

Core Chemical and Physical Properties

Isotussilagine is a naturally occurring pyrrolizidine alkaloid found in various plant species, including *Tussilago farfara* (coltsfoot) and certain *Arnica* species.[1][2] Its chemical identity is well-defined, and its properties have been characterized through various computational and experimental methods.

Table 1: Chemical and Physical Properties of **Isotussilagine**

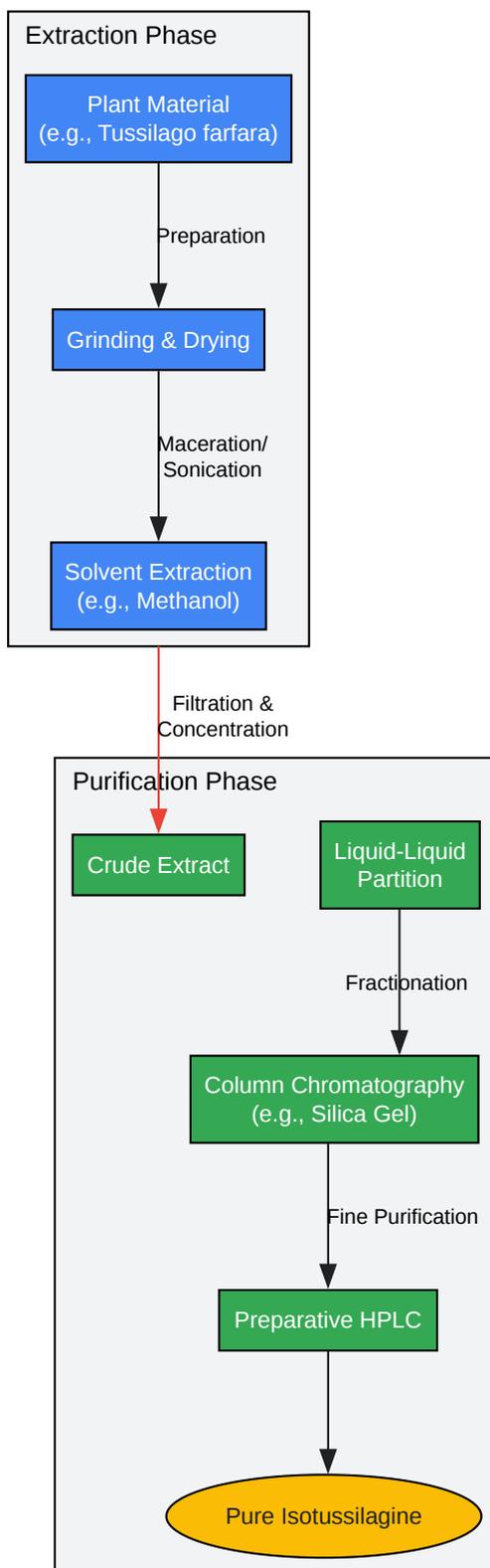
Property	Value	Source
CAS Number	91108-32-6	[1][3]
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[3]
Molecular Weight	199.25 g/mol	[1][3]
IUPAC Name	methyl (1S,2R,8S)-2-hydroxy-2-methyl-1,3,5,6,7,8-hexahydropyrrolizine-1-carboxylate	[3]
InChI Key	LADVYSUMGRTFSZ-XKSSXDPKSA-N	[1][3]
Canonical SMILES	<chem>C[C@@]1(CN2CCC[C@H]2[C@@H]1C(=O)OC)O</chem>	[3]
Topological Polar Surface Area	49.8 Å ²	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	1	[3]
XLogP3	0.6	[3]

Note: Some properties are computationally derived.[3]

Isolation and Synthesis

The acquisition of pure **Isotussilagine** is critical for biological evaluation and structural studies. This can be achieved through isolation from natural sources or via total chemical synthesis.

Isotussilagine is typically isolated from complex plant extracts using multi-step chromatographic techniques.[1] The general workflow involves extraction followed by purification.



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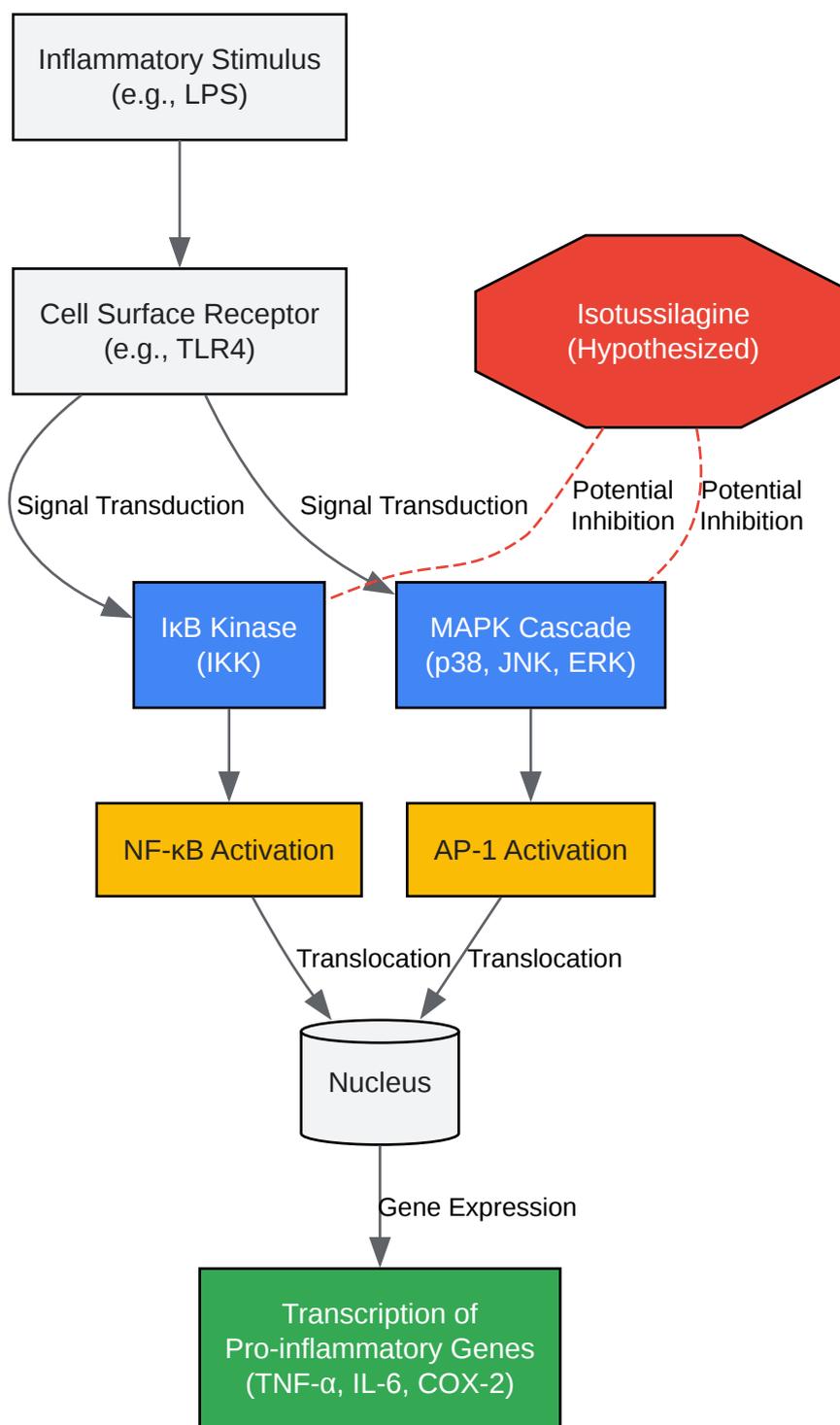
Caption: General workflow for the isolation of **Isotussilagine** from plant material.

Total synthesis provides an alternative route to obtain **Isotussilagine**, allowing for the production of stereoisomers and analogues for structure-activity relationship (SAR) studies.[1] One notable strategy involves constructing the pyrrolizidine core from a β -amino ester building block.[1]

Biological Activity and Potential Signaling Pathways

Isotussilagine is classified as a pyrrolizidine alkaloid, a diverse family of compounds with a wide range of biological activities.[1][4] While its close isomer, tussilagine, has been studied for bronchodilator, anti-inflammatory, and antitussive properties, specific research into the mechanisms of **Isotussilagine** is less common.[5] However, based on the activities of related compounds and its presence in traditionally used medicinal plants, **Isotussilagine** is a candidate for investigation in inflammatory and respiratory disorders.[6][7]

Many natural compounds exert anti-inflammatory effects by modulating key signaling pathways such as the NF- κ B and MAPK pathways.[8][9] It is plausible that **Isotussilagine** could interact with these pathways to regulate the production of inflammatory mediators.



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